

Technical Guide: Physical Properties of Methyl 4-oxopiperidine-1-carboxylate

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Compound of Interest

Compound Name: Methyl 4-oxopiperidine-1-carboxylate

Cat. No.: B1345593

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Introduction

Methyl 4-oxopiperidine-1-carboxylate, also known as N-methoxycarbonyl-4-piperidone, is a key heterocyclic building block in organic synthesis, particularly in the development of pharmaceutical agents. Its piperidine core and reactive ketone functionality make it a versatile intermediate for the synthesis of a wide range of complex molecules. This technical guide provides a comprehensive overview of the known physical properties of **Methyl 4-oxopiperidine-1-carboxylate**, alongside detailed experimental protocols for its synthesis and characterization.

Core Physical and Chemical Properties

A summary of the key physical and chemical properties of **Methyl 4-oxopiperidine-1-carboxylate** is presented below. It is important to note that there is some ambiguity in commercially available data, with the CAS number 29976-54-3 sometimes being incorrectly attributed to the methyl ester, while it authoritatively belongs to the ethyl ester analogue, Ethyl 4-oxopiperidine-1-carboxylate. The data presented here is a consolidation of available information, with distinctions made where possible.

Property	Value	Source / Notes
Molecular Formula	C ₇ H ₁₁ NO ₃	
Molecular Weight	157.17 g/mol	[1][2]
Appearance	Pale-yellow to yellow-brown liquid	[1]
Boiling Point	257.6°C at 760 mmHg	Predicted value from some suppliers, may be associated with the incorrect CAS number.
Density	1.194 g/cm ³	Predicted value from some suppliers, may be associated with the incorrect CAS number.
Refractive Index	1.484	Predicted value from some suppliers, may be associated with the incorrect CAS number.
Solubility	Slightly soluble in water.	Inferred from the ethyl ester analogue.
Storage Temperature	Refrigerator	[1]

Experimental Protocols

Detailed experimental procedures for the synthesis and characterization of piperidine derivatives are crucial for their application in research and development. Below are generalized protocols adapted from the synthesis of similar compounds, such as Ethyl 4-oxopiperidine-1-carboxylate.

Synthesis of Methyl 4-oxopiperidine-1-carboxylate

This procedure is adapted from the synthesis of the analogous ethyl ester.

Materials:

- 4-Piperidone hydrochloride

- Methyl chloroformate
- Triethylamine
- Dichloromethane (DCM)
- Water
- Anhydrous sodium sulfate
- Standard laboratory glassware and equipment

Procedure:

- A solution of 4-piperidone hydrochloride (1 equivalent) in dichloromethane is prepared in a round-bottom flask and cooled to 0°C in an ice bath.
- Triethylamine (2.5 equivalents) is added to the solution, followed by the dropwise addition of methyl chloroformate (1.1 equivalents).
- The reaction mixture is allowed to warm to room temperature and stirred for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is diluted with water and transferred to a separatory funnel.
- The organic layer is separated, and the aqueous layer is extracted with dichloromethane.
- The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and filtered.
- The solvent is removed under reduced pressure to yield crude **Methyl 4-oxopiperidine-1-carboxylate**.
- The crude product can be purified by vacuum distillation or column chromatography on silica gel.

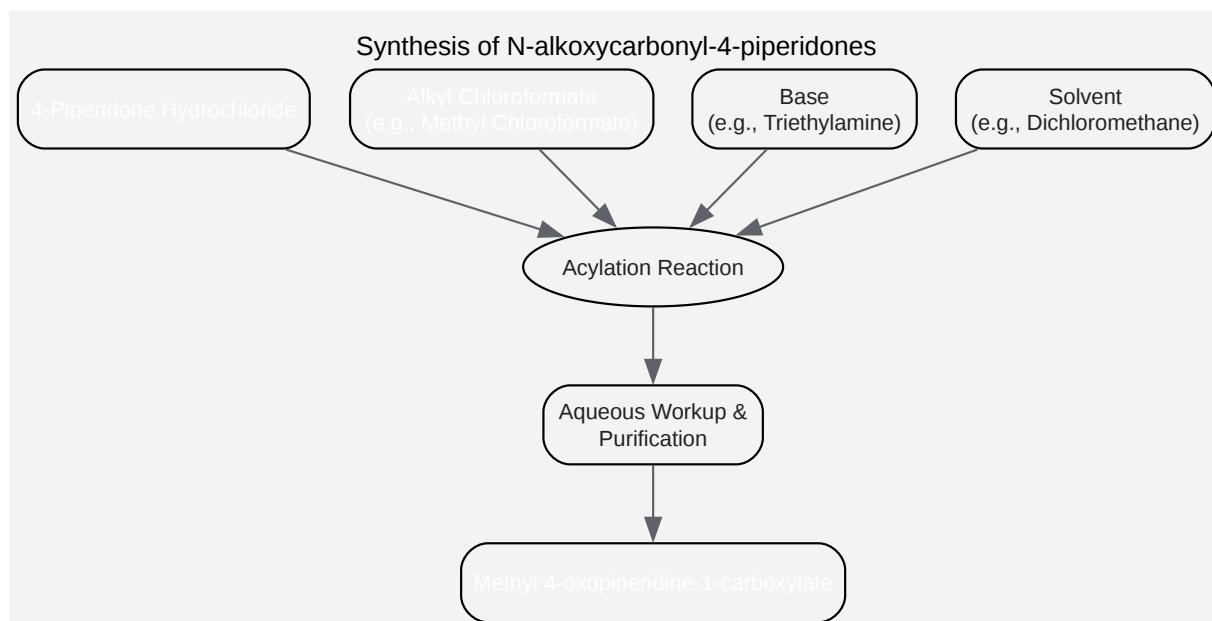
Characterization Methods

Standard analytical techniques are employed to confirm the identity and purity of the synthesized **Methyl 4-oxopiperidine-1-carboxylate**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra should be acquired to confirm the chemical structure. The proton NMR would be expected to show signals for the methyl ester protons, as well as the protons on the piperidine ring.
- Infrared (IR) Spectroscopy: The IR spectrum should exhibit characteristic absorption bands for the ketone carbonyl group (around 1720 cm^{-1}) and the carbamate carbonyl group (around 1700 cm^{-1}).
- Mass Spectrometry (MS): Mass spectral analysis will confirm the molecular weight of the compound.

Visualizing the Synthesis Workflow

The following diagram illustrates the general synthetic pathway for N-alkoxycarbonyl-4-piperidones.

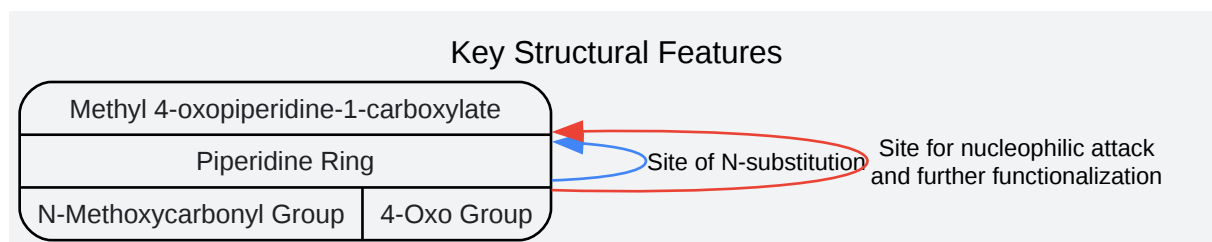


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Caption: A generalized workflow for the synthesis of **Methyl 4-oxopiperidine-1-carboxylate**.

Logical Relationship of Key Moieties

The structure of **Methyl 4-oxopiperidine-1-carboxylate** contains several key functional groups that dictate its reactivity and utility as a synthetic intermediate.



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Caption: The relationship between the core piperidine ring and its key functional groups.

This technical guide provides a foundational understanding of the physical properties and synthetic considerations for **Methyl 4-oxopiperidine-1-carboxylate**. Researchers and scientists are encouraged to consult peer-reviewed literature for more specific and detailed experimental data as it becomes available.

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